



# 3-Methylhexanal chemical properties and structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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An In-depth Technical Guide to **3-Methylhexanal**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**3-Methylhexanal** is a branched-chain aldehyde that serves as a significant model compound in organic chemistry and is utilized as an analytical standard in various scientific research applications.[1] Its structure, characterized by a methyl group at the third carbon position, introduces a chiral center, making it a point of interest for stereochemical studies.[1] This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **3-Methylhexanal**.

#### **Chemical Structure and Identifiers**

**3-Methylhexanal** is a saturated fatty aldehyde and a member of the class of organic compounds known as medium-chain aldehydes.[2][3] The presence of a methyl branch at the C3 position creates a chiral center, influencing its physical and chemical properties.[1]

• IUPAC Name: 3-methylhexanal[2]

Molecular Formula: C<sub>7</sub>H<sub>14</sub>O[2]

SMILES: CCCC(C)CC=O[2]



• InChl: InChl=1S/C7H14O/c1-3-4-7(2)5-6-8/h6-7H,3-5H2,1-2H3[2]

InChikey: ZSJUABCTGCNBPF-UHFFFAOYSA-N[2]

CAS Number: 19269-28-4[2]

Caption: 2D structure of **3-Methylhexanal**.

## **Quantitative Chemical Properties**

The following table summarizes the key quantitative properties of **3-Methylhexanal**.

Property	Value	Unit	Source
Molecular Weight	114.19	g/mol	[2]
Boiling Point	143.00 to 144.00	°C	[4]
Density	0.800-0.805	g/cm <sup>3</sup>	[2]
Specific Gravity	0.74500 to 0.81100 @ 25.00 °C	[4][5]	
Refractive Index	1.409-1.414	[2]	
Vapor Pressure	5.920000	mm/Hg @ 25.00 °C	[4]
Water Solubility	1.85	g/L	[3]
logP (Octanol/Water Partition Coefficient)	2.54	[3]	

## **Physical and Chemical Characteristics**

Appearance: Colorless to pale yellow clear liquid.[2]

Odor: Sweet green aroma.[2]

• Solubility: Very slightly soluble in water; soluble in pentane, diethyl ether, and ethanol.[2]

# **Experimental Protocols**



**3-Methylhexanal** is frequently employed as an analytical standard for its quantification in various samples using techniques like gas chromatography (GC).[1]

#### General Protocol for Gas Chromatography (GC) Analysis

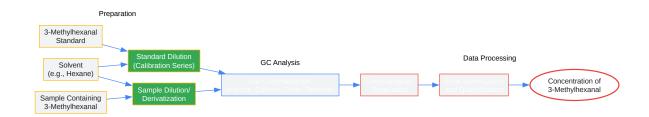
This protocol outlines a general methodology for the analysis of **3-Methylhexanal** in a sample.

- Sample Preparation:
  - Dilute the sample containing 3-Methylhexanal in a volatile organic solvent, such as dichloromethane or hexane.
  - If necessary, perform a derivatization step to enhance volatility and thermal stability.
- Standard Preparation:
  - Prepare a series of standard solutions of 3-Methylhexanal of known concentrations in the same solvent used for the sample.
- GC System Configuration:
  - Injector: Set to a temperature that ensures rapid vaporization of the sample without degradation (e.g., 250 °C).
  - Column: Select a capillary column with a stationary phase appropriate for aldehyde analysis (e.g., a non-polar or medium-polarity column).
  - Oven Program: Implement a temperature gradient to separate the components of the sample. An example program could be:
    - Initial temperature: 50 °C, hold for 2 minutes.
    - Ramp: Increase to 250 °C at a rate of 10 °C/min.
    - Final hold: Maintain 250 °C for 5 minutes.
  - Detector: A Flame Ionization Detector (FID) is commonly used for the detection of organic compounds. Set the detector temperature higher than the final oven temperature (e.g.,



280 °C).

- o Carrier Gas: Use an inert gas, such as helium or nitrogen, at a constant flow rate.
- Analysis:
  - $\circ$  Inject a fixed volume (e.g., 1  $\mu$ L) of the prepared standard solutions to generate a calibration curve.
  - Inject the same volume of the prepared sample.
- · Data Processing:
  - Identify the peak corresponding to 3-Methylhexanal in the chromatogram based on its retention time compared to the standards.
  - Quantify the amount of 3-Methylhexanal in the sample by comparing its peak area to the calibration curve.



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Caption: Experimental workflow for GC analysis of **3-Methylhexanal**.

## **Biological Activity and Signaling Pathways**



Research into the specific biological activities of **3-Methylhexanal** is limited.[1] Its structure, possessing both hydrophobic and polar characteristics, suggests potential interactions with biological membranes.[1] The aldehyde functional group is a key pharmacophore that can react with biological molecules.[1]

**3-Methylhexanal** has been detected in biological systems and is listed in the Human Metabolome Database (HMDB), though it is categorized as "detected but not quantified".[1][6] This indicates its presence in biological samples without established reference ranges.[1] At present, there is insufficient evidence in the scientific literature to associate **3-Methylhexanal** with specific, well-defined signaling pathways. Further research is needed to elucidate its potential roles in metabolic pathways and as a biomarker.[1]

### Safety and Handling

According to GHS classifications, **3-Methylhexanal** is considered to cause skin and serious eye irritation.[2] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound.

## **Applications in Research**

- Analytical Standard: It is primarily used as an analytical standard for its identification and quantification in various matrices including biological samples, food products, and environmental samples.[1]
- Organic Chemistry: It serves as a model compound for studying the reactivity of branchedchain aldehydes and the stereochemical aspects of organic reactions.[1]
- Flavor and Fragrance: **3-Methylhexanal** is used as a flavoring agent in food products.[2]

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- To cite this document: BenchChem. [3-Methylhexanal chemical properties and structure].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098541#3-methylhexanal-chemical-properties-and-structure]

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